

Introduction: A Versatile Scaffold in Modern Chemistry

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Compound of Interest

Compound Name: 4-Chloroquinoline-2-carboxylic acid

Cat. No.: B090781

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4-Chloroquinoline-2-carboxylic acid is a heterocyclic organic compound that serves as a pivotal building block in synthetic chemistry.[1] Its quinoline core, a bicyclic aromatic structure composed of a benzene ring fused to a pyridine ring, is a "privileged scaffold" in drug discovery, appearing in numerous natural and synthetic bioactive molecules.[2] The specific placement of a chloro group at the 4-position and a carboxylic acid at the 2-position creates a unique electronic and steric environment, rendering the molecule a highly versatile intermediate for developing novel pharmaceuticals, agrochemicals, and advanced materials.[3][4] This guide provides a comprehensive technical overview of its properties, synthesis, applications, and handling for researchers and drug development professionals.

Core Identification:

- CAS Number: 15733-82-1[3][5][6][7]
- Molecular Formula: $C_{10}H_6ClNO_2$ [1][5]
- Molecular Weight: 207.61 g/mol [1][3][5]

Physicochemical Properties

The functional groups of **4-Chloroquinoline-2-carboxylic acid** dictate its physical and chemical behavior, influencing its reactivity and suitability for various synthetic transformations.

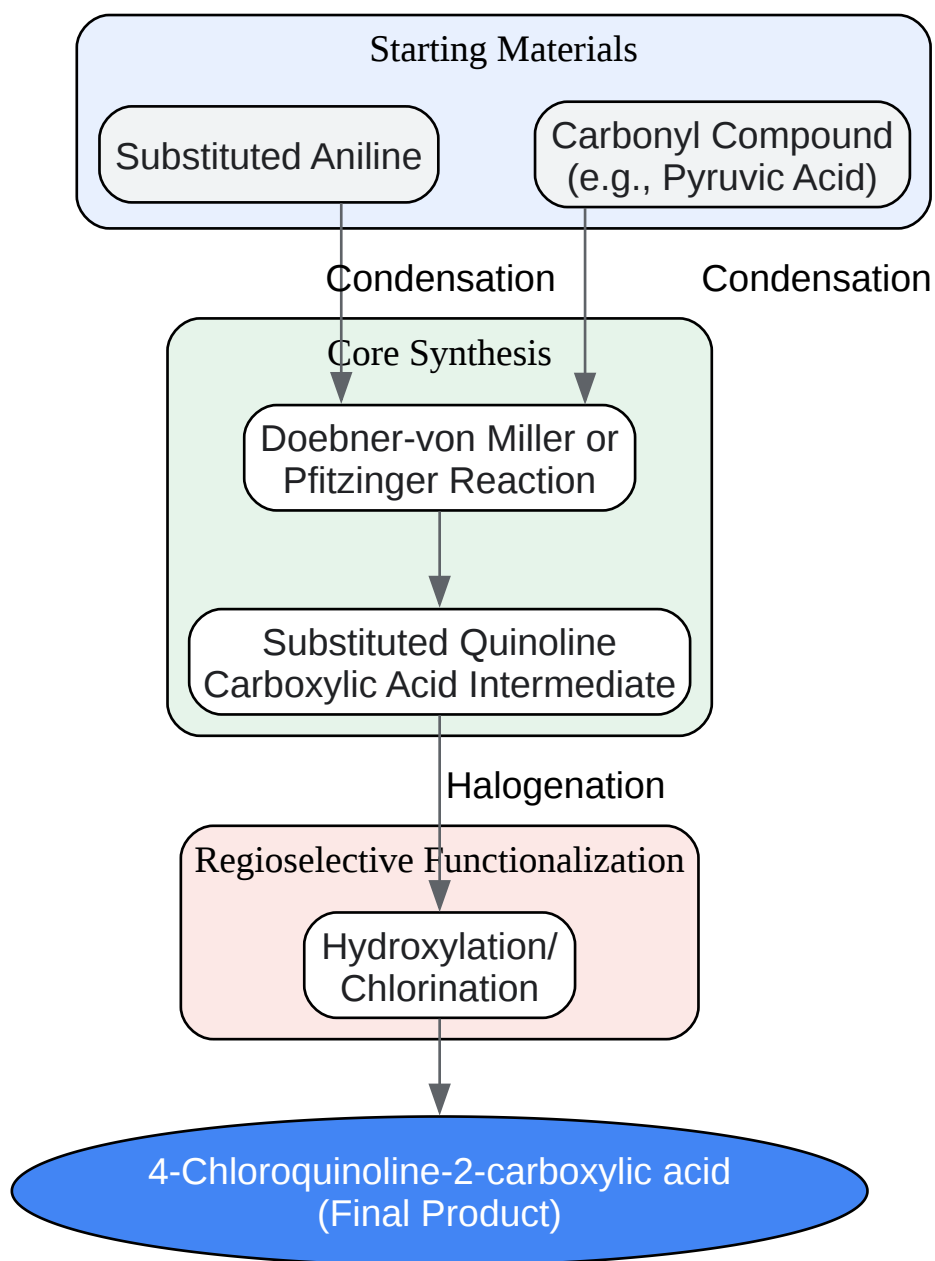
Property	Value / Description	Source(s)
CAS Number	15733-82-1	[5] [6] [7]
Molecular Formula	C ₁₀ H ₆ ClNO ₂	[1] [5]
Molecular Weight	207.61 g/mol	[3] [5]
IUPAC Name	4-chloroquinoline-2-carboxylic acid	[3]
Purity	Typically ≥ 95%	[1] [5]
Appearance	White or grey solid	[4]
GHS Signal Word	Warning	[3]
GHS Hazard Class	Irritant	[3]

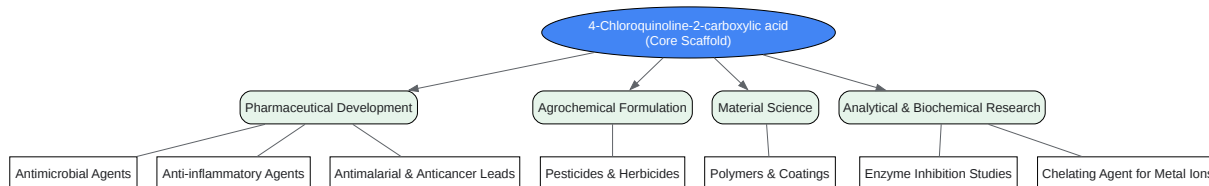
Synthesis Strategies: Constructing the Core Scaffold

The synthesis of substituted quinolines is a well-established field of organic chemistry, with several named reactions providing access to the core ring system. The specific substitution pattern of **4-chloroquinoline-2-carboxylic acid** requires precise regioselective control.

Conceptual Synthetic Workflow

The general approach involves either building the quinoline ring with the desired functionalities already present on the precursors or performing regioselective functionalization on a pre-formed quinoline ring.





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